

Navigating the Safe Disposal of IT-143B: A Procedural Guide

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Compound of Interest

Compound Name: IT-143B

Cat. No.: B1241077

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **IT-143B**, a piericidin-class antibiotic isolated from *Streptomyces* sp. Adherence to these procedures is critical for minimizing risks and maintaining a safe research environment.

Understanding IT-143B: Key Data

A thorough understanding of the physicochemical properties of **IT-143B** is the first step toward safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C ₂₈ H ₄₁ NO ₄ [1]
Molecular Weight	455.63 g/mol [1]
Purity	>95% by HPLC[1]
Long-Term Storage	-20°C[1]
Solubility	Soluble in ethanol, methanol, DMF, or DMSO[1]
CAS Number	183485-34-9

Experimental Protocol: Step-by-Step Disposal of IT-143B

The following protocol outlines the detailed methodology for the safe disposal of **IT-143B**. This procedure is designed to mitigate risks associated with handling potent antibiotics and to ensure compliance with general laboratory safety standards.

It is imperative to consult and adhere to your institution's specific environmental health and safety (EHS) guidelines, as regulations may vary.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves (nitrile or neoprene recommended).
- Conduct all handling and disposal procedures within a certified chemical fume hood to prevent inhalation of any aerosols or dust.

2. Waste Categorization and Segregation:

- Treat all **IT-143B** waste, including pure compound, stock solutions, and contaminated labware, as hazardous chemical waste.[\[2\]](#)
- Do not mix **IT-143B** waste with other waste streams unless explicitly permitted by your institution's EHS office.

3. Preparing for Disposal:

- Solid Waste (Pure Compound, Contaminated Labware):
- Carefully collect all solid waste in a designated, leak-proof, and clearly labeled hazardous waste container.
- The container should be compatible with the solvents used with **IT-143B** (e.g., high-density polyethylene).
- Liquid Waste (Stock Solutions, Used Media):
- Collect all liquid waste containing **IT-143B** in a dedicated, sealed, and shatter-resistant container.
- Given its solubility, ensure the container is appropriate for organic solvents such as ethanol, methanol, DMF, or DMSO.[\[1\]](#)
- Do not autoclave liquid waste containing **IT-143B**, as this may not effectively degrade the antibiotic and could lead to environmental contamination.[\[2\]](#)

4. Labeling and Storage:

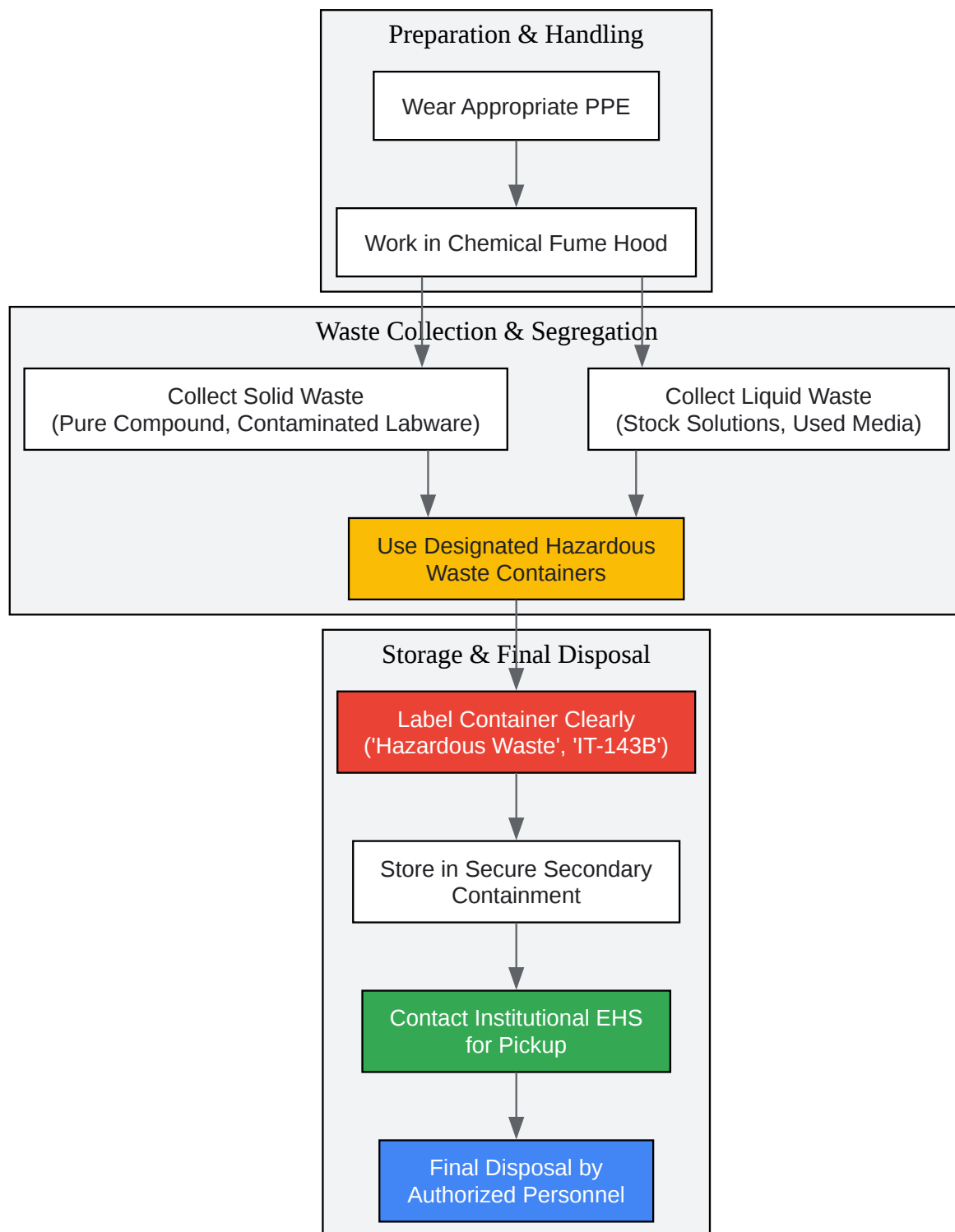
- Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name "**IT-143B**," and any associated hazards (e.g., "Toxic," "Bioactive").
- Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible chemicals.

5. Arranging for Final Disposal:

- Contact your institution's EHS office or designated hazardous waste management provider to schedule a pickup.
- Provide them with a complete and accurate description of the waste, including the chemical name and quantity.
- Follow all institutional and regulatory procedures for the transfer and documentation of the hazardous waste.

IT-143B Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **IT-143B**, from initial handling to final removal by authorized personnel.



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Caption: Workflow for the safe disposal of **IT-143B**.

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References

- 1. bioaustralis.com [bioaustralis.com]
- 2. bitesizebio.com [bitesizebio.com]
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